

## Part 1: Chemical Profile & Critical Specifications

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### Compound of Interest

Compound Name: 2-Phenylpropane-2-thiol

CAS No.: 16325-88-5

Cat. No.: B037024

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**Identity Crisis: Resolving the CAS Confusion** A common pitfall in procuring this chemical is the discrepancy in CAS Registry Numbers.

- Primary Commercial CAS:16325-88-5 (The industry standard for **2-phenylpropane-2-thiol**).  
[\[2\]](#)
- Erroneous/Obscure CAS:5177-76-4 (Often cited in older literature or databases but rarely used by modern commercial vendors).
- Do Not Confuse With: CAS 75-33-2 (2-Propanethiol / Isopropyl mercaptan) – a much lighter, more volatile structural isomer.

Chemical Specifications Table

Feature	Specification	Impact on Research
IUPAC Name	2-Phenylpropane-2-thiol	Unambiguous identification.
Structure	Ph-C(Me) -SH	Tertiary thiol; sterically hindered sulfur atom.
Molecular Weight	152.26 g/mol	Essential for stoichiometry calculations.
Boiling Point	~90°C at 11 mmHg	High boiling point allows for high-temp polymerization without rapid evaporation.
Stability	Moderate	Prone to oxidation to dicumyl disulfide (Ph-C(Me)-S-S-C(Me)-Ph) upon air exposure.
Odor Threshold	Low (ppb range)	Requires dedicated ventilation and bleach neutralization protocols.

## Part 2: Market Landscape & Supplier Analysis

The supply chain for **2-phenylpropane-2-thiol** is bifurcated into Catalog Distributors (for gram-scale R&D) and Industrial Manufacturers (for kilogram-to-ton scale).

### Tier 1: Catalog Distributors (R&D Scale: 1g – 100g)

Best for: Initial screening, medicinal chemistry, small-scale polymerization.<sup>[1]</sup>

Supplier	Product Code (Example)	Purity	Notes
ChemScene	CS-0237937	≥98%	Reliable stock for medicinal chemistry grades.
BOC Sciences	16325-88-5	98%	Good for intermediate scale (100g+).
Enamine	EN300-188247	95%	Often supplies building blocks for drug discovery.
Alfa Chemistry	ACM16325885	97%+	Broad inventory of organosulfur compounds.

## Tier 2: Industrial Manufacturers (Bulk Scale: >1kg)

Best for: Pilot plant scale-up, RAFT polymerization manufacturing.[1]

Major thiochemical producers like Chevron Phillips Chemical and Arkema do not typically list this specific isomer as a commodity product in their public catalogs (unlike tert-butyl mercaptan). However, they possess the core competency to manufacture it via the acid-catalyzed addition of H

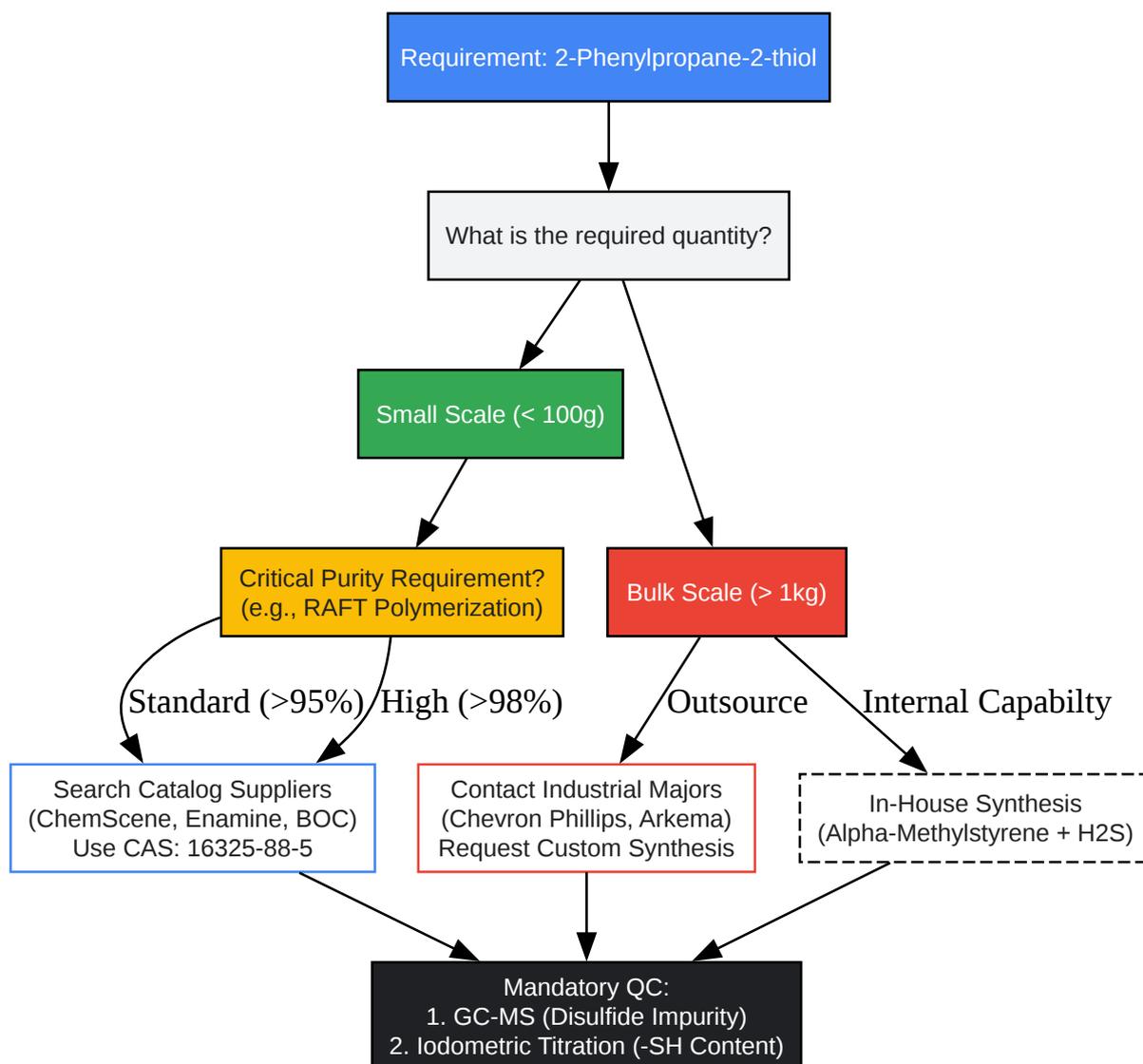
S to

-methylstyrene.

- Strategy: For bulk needs, contact their "Custom Synthesis" or "Specialty Organosulfur" divisions.[1]
- Key Precursor:
  - Methylstyrene (CAS 98-83-9).

## Part 3: Procurement Strategy Visualization

The following decision tree guides the researcher through the "Make vs. Buy" and "Catalog vs. Custom" decision process.



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Figure 1: Procurement Decision Framework for **2-Phenylpropane-2-thiol**.

## Part 4: Technical Validation Protocols

Trusting a Certificate of Analysis (CoA) is insufficient for sensitive applications like controlled radical polymerization, where the thiol-to-disulfide ratio critically affects the chain transfer constant (

).

## Protocol A: Iodometric Back-Titration (Thiol Content)

Direct titration is often slow due to the steric bulk of the cumyl group. Back-titration is preferred.

- Reagents:
  - 0.1 N Iodine standard solution.
  - 0.1 N Sodium Thiosulfate standard solution.
  - Starch indicator (1% aqueous).
  - Solvent: Ethanol or Isopropanol (to solubilize the hydrophobic thiol).
- Procedure:
  - Step 1: Dissolve ~0.2g of sample (accurately weighed) in 50 mL ethanol in an Erlenmeyer flask.
  - Step 2: Add a known excess (e.g., 20 mL) of 0.1 N Iodine solution.<sup>[1]</sup> The solution will turn dark brown.
  - Step 3: Allow to stand for 5–10 minutes (sealed) to ensure complete oxidation of the bulky thiol.
    - Reaction:
  - Step 4: Titrate the excess iodine with 0.1 N Sodium Thiosulfate until the solution turns pale yellow.
  - Step 5: Add 2 mL starch indicator (solution turns blue/black).
  - Step 6: Continue titrating dropwise until the blue color disappears (colorless endpoint).
- Calculation:

## Protocol B: Purity by GC-MS

Objective: Detect the "Dicumyl Disulfide" impurity, which is invisible to titration but inhibits polymerization.[1]

- Column: HP-5 or DB-5 (Non-polar).
- Inlet Temp: 250°C.
- Oven Program: 50°C (2 min)  
10°C/min  
280°C.
- Target Ions:
  - Thiol ( ): ~152 m/z.[3]
  - Disulfide ( ): ~302 m/z.
- Acceptance Criteria: Disulfide peak area < 2.0%.

## Part 5: Handling, Storage & Safety

The "Thiol Protocol" Tertiary thiols are notorious for their penetrating, skunky odor and susceptibility to air oxidation.[1]

- Oxidation Prevention:
  - Store under Argon or Nitrogen at 2–8°C.
  - Use Sure/Seal™ bottles or transfer into Schlenk flasks immediately upon receipt.
  - Why? The benzylic carbon-sulfur bond is relatively stable, but the thiol hydrogen is easily abstracted, leading to disulfide formation which renders the compound inactive as a Chain Transfer Agent.[1]

- Odor Control (Decontamination):
  - Bleach Bath: Keep a bath of 10% sodium hypochlorite (bleach) in the fume hood.
  - Glassware: Soak all pipettes, flasks, and septa in the bleach bath for 24 hours before washing.[1] This oxidizes the stench-causing thiol into odorless sulfonates.
  - Spills: Cover immediately with bleach-soaked paper towels.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 9964152, **2-Phenylpropane-2-thiol**. Retrieved January 31, 2026, from [[Link](#)][1]
- Ciesielski, W., & Zakrzewski, R. (2005). Iodimetric titration of sulfur compounds in alkaline medium. Chem. Anal. (Warsaw), 50, 653.[1] Retrieved January 31, 2026, from [[Link](#)]

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## Sources

- 1. [a,a-Dimethylbenzyl mercaptan,#2 Diesel Fuel \(Extra Low Sulfur\) Suppliers & Manufacturers \[chemicalregister.com\]](#)
- 2. [Benzenemethanethiol, a,a-dimethyl-,16325-88-5 Products Supply - Chemical manufacturers Network \[chemical-manufactures.com\]](#)
- 3. [bocsci.com \[bocsci.com\]](#)
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